

A Proposed Framework for Applying IAB15 "Science" Taxonomy to Interdisciplinary Research

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Compound of Interest

Compound Name: IAB15

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: The IAB Tech Lab Content Taxonomy, including the **IAB15** "Science" category, was developed for the digital advertising industry to classify online content and is not a recognized standard for academic or scientific research classification. This guide proposes a novel, conceptual framework for adapting the **IAB15** taxonomy for the classification of interdisciplinary scientific studies, acknowledging that this is not its intended or established use. The methodologies and protocols outlined herein are hypothetical and serve as a guide for researchers interested in exploring such a classification system.

Introduction

Interdisciplinary research, which integrates knowledge and methods from different disciplines, is increasingly at the forefront of scientific discovery. However, the classification of such research presents a significant challenge for bibliometrics, funding agencies, and research assessment. While numerous methodologies exist for classifying interdisciplinary work, they often rely on complex analyses of citations, co-authorship, or keyword co-occurrence. This guide proposes a simplified, content-based approach using a modified framework based on the **IAB15** "Science" taxonomy. The **IAB15** taxonomy offers a structured, albeit high-level, vocabulary of scientific disciplines that can be repurposed as a foundational layer for a coarse-grained classification of interdisciplinary science.

The IAB15 "Science" Taxonomy

The **IAB15** "Science" category is a Tier-1 classification within the IAB Tech Lab Content Taxonomy. It is subdivided into several Tier-2 categories that represent distinct scientific disciplines. For the purpose of this guide, we will consider these Tier-2 categories as our primary classification nodes.

Quantitative Data Presentation: IAB15 Tier-2 Categories

The following table summarizes the core **IAB15** "Science" Tier-2 categories that will form the basis of our proposed classification framework.

IAB ID	Discipline	Potential Relevance in Interdisciplinary Research
IAB15-1	Astrology	Likely of limited direct relevance for most scientific interdisciplinary studies, but could be relevant in studies of social or cultural science.
IAB15-2	Biology	Central to interdisciplinary fields such as bioinformatics, biophysics, biochemistry, and systems biology.
IAB15-3	Chemistry	A fundamental discipline in materials science, nanotechnology, pharmacology, and environmental science.
IAB15-4	Geology	Key for interdisciplinary research in climate science, oceanography, and planetary science.
IAB15-5	Paranormal Phenomena	Similar to Astrology, likely of limited relevance in mainstream scientific interdisciplinary research.
IAB15-6	Physics	Foundational for biophysics, chemical physics, astrophysics, and engineering sciences.
IAB15-7	Space / Astronomy	Core to astrophysics, planetary science, and astrobiology.
IAB15-8	Geography	Relevant for environmental science, epidemiology, and

social sciences with a spatial component.

IAB15-9

Botany

Important for agricultural science, ecology, and pharmacology.

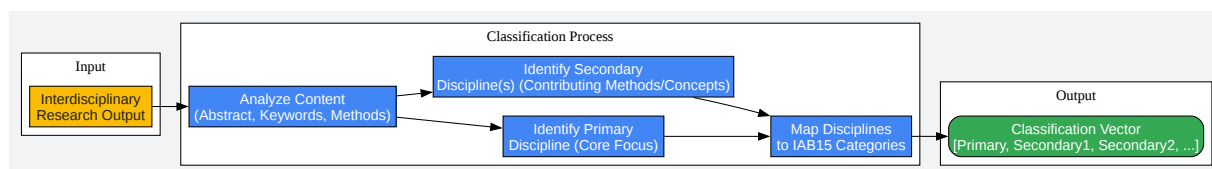
IAB15-10

Weather

A key component of climate science, atmospheric science, and hydrology.

Logical Framework for Interdisciplinary Classification

The core of this proposed methodology is to classify an interdisciplinary research output (e.g., a paper, a project) by identifying a primary disciplinary anchor and one or more secondary contributing disciplines from the **IAB15** list.



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Caption: Logical workflow for classifying interdisciplinary research using the **IAB15** framework.

Experimental Protocol: A Bibliometric Approach to Validate the IAB15-Interdisciplinary Mapping

This section outlines a hypothetical experimental protocol for a bibliometric study to test the feasibility and utility of the proposed **IAB15** classification for interdisciplinary research.

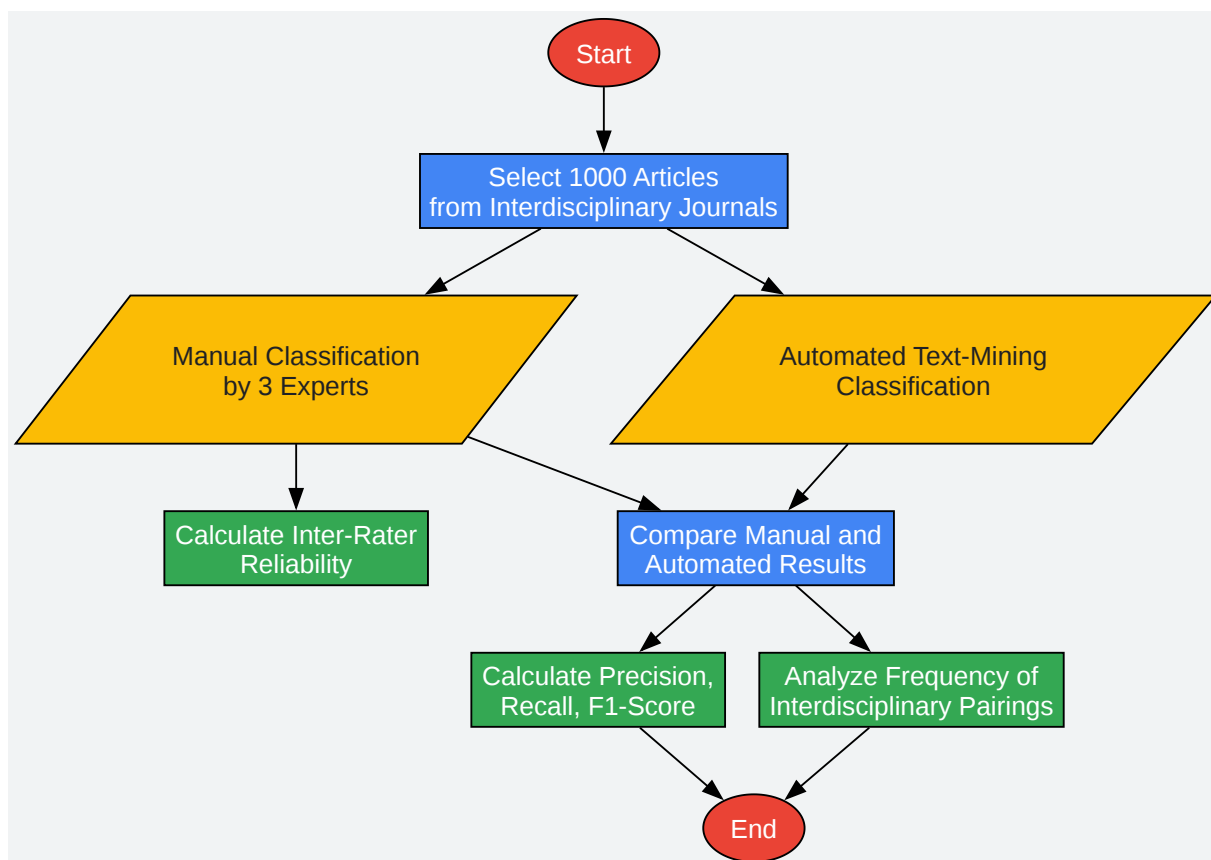
Objective: To determine if the **IAB15** "Science" taxonomy can be reliably used to classify interdisciplinary research articles and to identify common interdisciplinary pairings.

Methodology:

- Corpus Selection:
 - Select a corpus of 1,000 research articles published in the last five years from known interdisciplinary journals (e.g., Nature Communications, PLOS ONE, Science Advances).
 - The articles should be in English and have abstracts and author-provided keywords available.
- Manual Classification (Gold Standard):
 - Recruit a panel of three subject matter experts with broad scientific knowledge.
 - Each expert will independently classify each article according to the proposed **IAB15** framework:
 - Assign one primary **IAB15** "Science" category.
 - Assign one or more secondary **IAB15** "Science" categories.
 - Calculate the inter-rater reliability (e.g., using Fleiss' Kappa) to assess the consistency of the classification.
- Automated Classification:
 - Develop a text-mining script (e.g., using Python with libraries like scikit-learn and NLTK).
 - For each **IAB15** "Science" category, create a dictionary of representative keywords.
 - The script will process the title, abstract, and keywords of each article and calculate a relevance score for each **IAB15** category based on keyword frequency (TF-IDF).
 - The category with the highest score will be assigned as the primary discipline, and other categories with scores above a certain threshold will be assigned as secondary.

- Validation and Analysis:
 - Compare the automated classification results with the manual "gold standard" classification.
 - Calculate precision, recall, and F1-score for the automated classifier.
 - Analyze the frequency of different primary-secondary **IAB15** category pairings to identify common interdisciplinary combinations.

Experimental Workflow Diagram

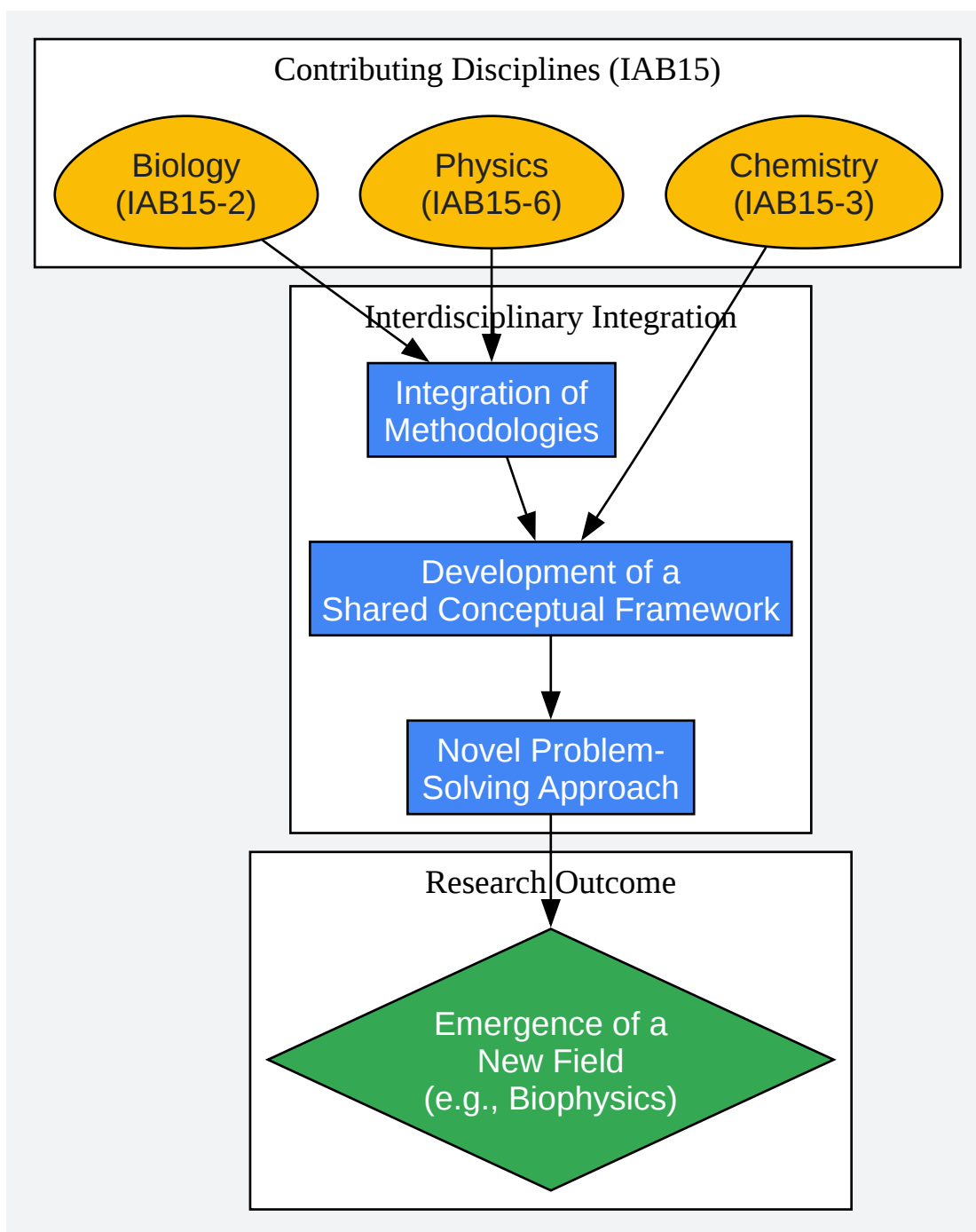


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Caption: Hypothetical experimental workflow for validating the **IAB15** interdisciplinary classification.

Signaling Pathway: Conceptual Model of Interdisciplinary Knowledge Integration

While not a biological signaling pathway, the following diagram illustrates the conceptual "pathway" of knowledge integration in an interdisciplinary research project, mapped to our proposed **IAB15** framework.



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